Technical Profile: 3,5-Dimethylhippuric Acid

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Compound of Interest

Compound Name:	*3,5-Dimethylhippuric acid*
CAS No.:	*23082-14-6*
Cat. No.:	*B1194433*

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CAS Number: 23082-14-6[1][2]

Executive Summary

3,5-Dimethylhippuric acid (3,5-DMHA) is the glycine conjugate of 3,5-dimethylbenzoic acid. It serves as the primary urinary metabolite and biological marker for exposure to Mesitylene (1,3,5-trimethylbenzene), a common industrial solvent and component of petroleum distillates. Accurate quantification of 3,5-DMHA is critical for occupational health monitoring and toxicological assessment of alkylbenzene exposure.

Chemical Identity & Physicochemical Properties[3][4][5][6][7][8][9][10][11]

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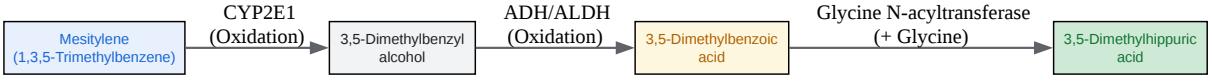
Property	Data
CAS Number	23082-14-6
IUPAC Name	N-(3,5-Dimethylbenzoyl)glycine
Synonyms	3,5-Dimethylbenzoylglycine; Mesityluric acid (rare)
Molecular Formula	$C_{11}H_{13}NO_3$
Molecular Weight	207.23 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in ethanol, DMSO, dilute alkali; sparingly soluble in cold water
pKa (Predicted)	~3.6 (Carboxylic acid), ~12.5 (Amide N-H)

Biological Significance & Metabolism

3,5-DMHA is the terminal excretion product of the mesitylene metabolic pathway. Unlike other trimethylbenzene isomers, mesitylene is oxidized primarily at a single methyl group due to its symmetry, leading to high specificity in biomarker analysis.

Metabolic Pathway Analysis

Upon inhalation or ingestion, Mesitylene (1,3,5-trimethylbenzene) undergoes benzylic oxidation by Cytochrome P450 enzymes (primarily CYP2E1) to form 3,5-dimethylbenzyl alcohol, which is rapidly oxidized to 3,5-dimethylbenzoic acid. This intermediate is then conjugated with glycine in the mitochondria via glycine N-acyltransferase to form 3,5-DMHA, which is excreted in urine.



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Figure 1: Metabolic biotransformation of Mesitylene to **3,5-Dimethylhippuric acid**.

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Synthesis Protocol

For analytical standard preparation, 3,5-DMHA is synthesized via the Schotten-Baumann reaction. This method ensures high purity by preventing the hydrolysis of the acyl chloride intermediate.

Reagents Required[9][11][14][15]

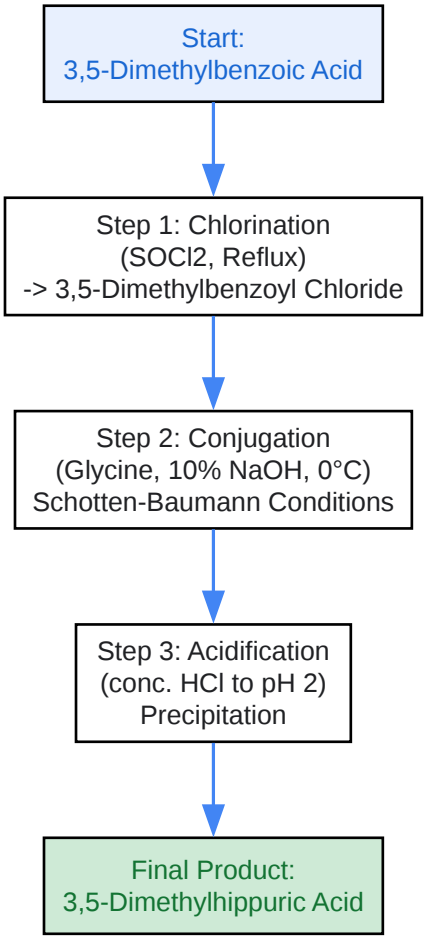
- 3,5-Dimethylbenzoyl chloride (prepared from 3,5-dimethylbenzoic acid + thionyl chloride)[3][4][5]
- Glycine[6]
- Sodium Hydroxide (10% aqueous solution)
- Hydrochloric Acid (conc.)[7]
- Dichloromethane (DCM) or Ethyl Acetate (for extraction if necessary)

Step-by-Step Methodology

- Preparation of Glycine Solution: Dissolve Glycine (1.0 eq) in 10% NaOH solution (2.2 eq) in a round-bottom flask. Cool the solution to 0–5°C in an ice bath.
- Acylation (Schotten-Baumann): Add 3,5-Dimethylbenzoyl chloride (1.1 eq) dropwise to the stirred glycine solution. Maintain temperature <10°C to minimize hydrolysis.
  - Critical Control Point: The reaction is exothermic. Rapid addition may hydrolyze the acid chloride back to the benzoic acid precursor.
- Reaction Completion: Remove the ice bath and stir at room temperature for 1–2 hours. The solution should remain alkaline (check pH > 10).
- Precipitation: Acidify the mixture carefully with concentrated HCl to pH ~2. The crude 3,5-DMHA will precipitate as a white solid.
- Purification: Filter the precipitate. Recrystallize from hot water or an ethanol/water mixture to remove traces of benzoic acid.

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- Drying: Dry the crystals in a vacuum oven at 50°C for 6 hours.



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Figure 2: Laboratory synthesis workflow for **3,5-Dimethylhippuric acid**.

Analytical Profiling

Accurate identification requires HPLC or NMR validation. The following data profiles are characteristic of 3,5-DMHA.

Predicted ^{1}H NMR Profile (DMSO-d_6, 400 MHz)

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Shift (δ ppm)	Multiplicity	Integration	Assignment
12.60	Broad Singlet	1H	Carboxylic Acid (-COOH)
8.75	Triplet (J=6Hz)	1H	Amide (-NH-)
7.45	Singlet	2H	Aromatic H (Positions 2,6)
7.15	Singlet	1H	Aromatic H (Position 4)
3.92	Doublet (J=6Hz)	2H	Glycine Methylene (-CH_2-)
2.30	Singlet	6H	Methyl Groups (-CH_3)

HPLC Detection Parameters

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm)
- Mobile Phase: Methanol : Water (containing 0.1% Acetic Acid) [Gradient or Isocratic 60:40]
- Detection: UV at 216 nm (peptide bond absorption) or 254 nm (aromatic ring).
- Retention Time: Elutes after hippuric acid and before 3,5-dimethylbenzoic acid due to polarity differences.

Safety & Handling

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- Handling: Wear nitrile gloves and safety glasses. Avoid inhalation of dust.
- Storage: Store at room temperature (20°C) in a desiccator. Stable under normal laboratory conditions.

References

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